

# Sodium Tartrate: Comprehensive Disposal & Safety Guide

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## Compound of Interest

Compound Name: Sodium Tartrate

CAS No.: 868-18-8

Cat. No.: B105223

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## Executive Summary: Operational Status

Hazard Classification: Non-Hazardous (GHS/OSHA/CLP) RCRA Status: Not Listed (Neither P-list nor U-list) Disposal Method: Sanitary Sewer (Aqueous, specific conditions) or Solid Waste (Landfill, subject to local rules).

**Sodium Tartrate** (Disodium tartrate dihydrate) is a stable, non-toxic salt commonly used as a primary standard in Karl Fischer titration and as a food additive (E335). While chemically benign, its disposal in laboratory settings requires strict adherence to Good Laboratory Practice (GLP) to prevent infrastructure damage (clogs) and biological oxygen demand (BOD) spikes in wastewater systems.

**Critical Directive:** Always cross-reference this guide with your institution's specific Chemical Hygiene Plan (CHP). Local municipal codes often supersede general safety data.

## Chemical Profile & Risk Assessment

Before initiating disposal, verify the material's integrity.<sup>[1]</sup> **Sodium tartrate** is generally stable but can react with strong oxidizers.<sup>[2][3]</sup>

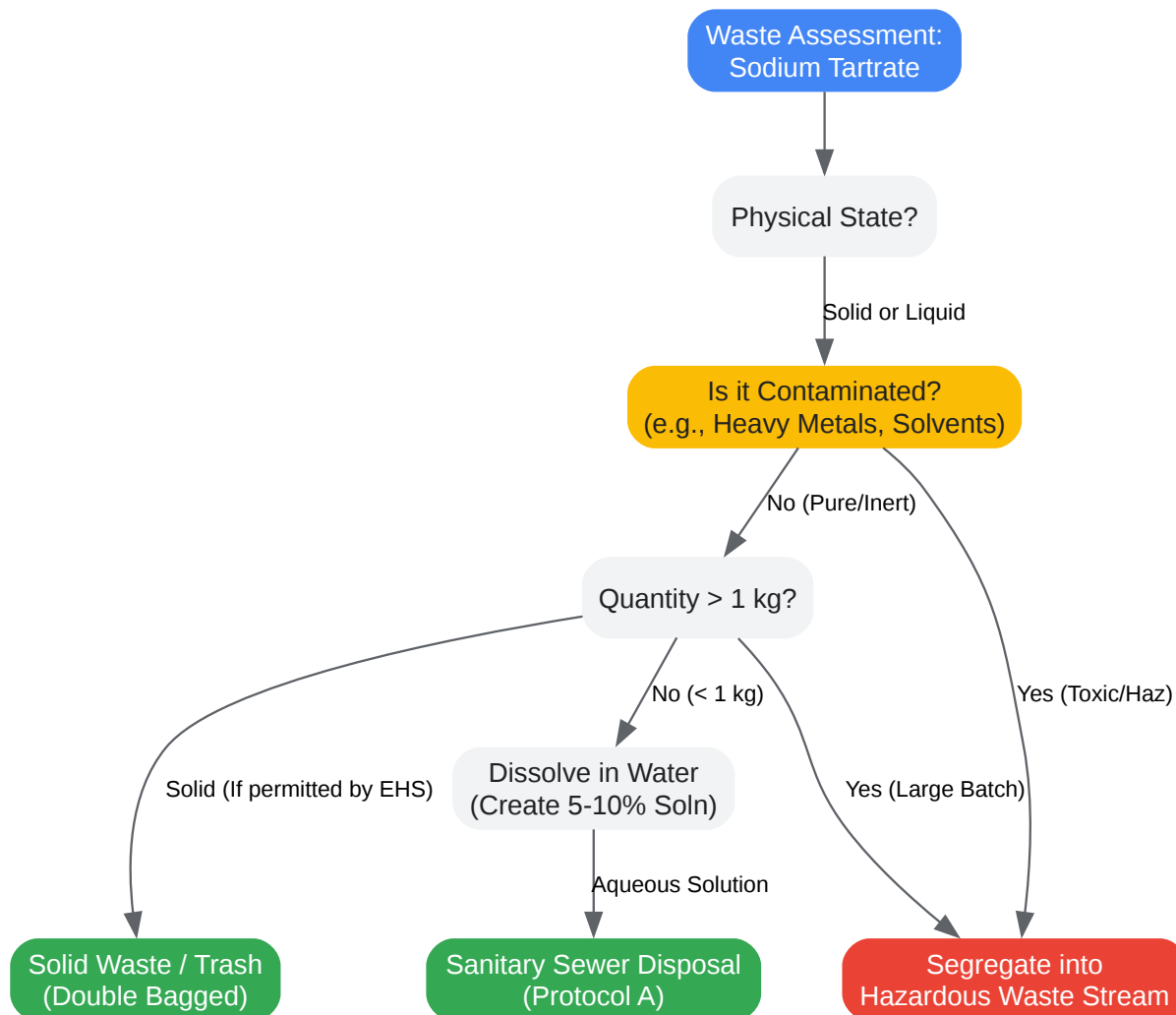
## Table 1: Physicochemical Properties Relevant to Disposal

Parameter	Value	Implications for Disposal
CAS Number	868-18-8 (Anhydrous)6106-24-7 (Dihydrate)	Use for inventory verification.
pH (5% Solution)	7.0 – 9.0	Neutral/Slightly Basic. Generally requires no neutralization before drain disposal.
Water Solubility	~290 g/L (20°C)	High. Excellent candidate for aqueous disposal.
Stability	Stable	Hygroscopic. Keep containers closed to prevent clumping.
Incompatibilities	Strong Oxidizers, Strong Acids	Do not mix in waste streams containing nitrates or permanganates.
Toxicity (LD50)	> 5000 mg/kg (Oral, Rat)*	Low acute toxicity. Not a marine pollutant.

\*Data estimated based on Tartaric Acid/Sodium salts safety profiles. [1, 2]

## Pre-Disposal Decision Logic

Effective waste management relies on accurate characterization. Use the following logic flow to determine the correct disposal route.



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Figure 1: Decision matrix for selecting the appropriate disposal pathway. Note that "Large Batch" definitions vary by institution but generally exceed 1kg.

## Detailed Disposal Protocols

### Protocol A: Aqueous Disposal (Sanitary Sewer)

Applicability: Pure **sodium tartrate** solutions or small quantities of solid dissolved in water.

Prerequisite: Verify your facility permits "drain disposal of non-hazardous salts."

- Dilution: Ensure the concentration is below 10% (w/v). While solubility is high, thick slurries can clog P-traps.
- Flow Rate: Turn on the cold water tap to a moderate flow.
- Discharge: Slowly pour the solution into the drain stream.
  - Why? Simultaneous dilution prevents local high-salinity pockets that could corrode older plumbing [3].
- Flushing: Continue running water for 2-5 minutes after the container is empty.
  - Mechanism:[4][5] This ensures the salt is fully flushed from the building's trap system and enters the main sewer line, mitigating any potential for recrystallization in the pipes.

## Protocol B: Solid Waste Disposal

Applicability: Expired dry reagents or spill cleanup residues (uncontaminated).

- Containerization: Place the solid material in a compatible container (polyethylene or glass).
- Labeling: Label as "Non-Hazardous Waste – **Sodium Tartrate.**"
- Disposal:
  - Option 1 (Standard): Place in the laboratory's non-hazardous chemical waste stream for EHS pickup.
  - Option 2 (Municipal): If local regulations permit, small quantities (<500g) can often be double-bagged and placed in regular trash. Note: Never discard loose chemicals directly into trash bins.

## Protocol C: Spill Response (Emergency Procedure)

Scenario: Dry powder spill on bench or floor.

- PPE: Don safety glasses, lab coat, and nitrile gloves. (Respiratory protection is rarely needed unless dust is significant).

- Containment: Do not dry sweep vigorously; this creates dust.
- Cleanup:
  - Method: Dampen a paper towel or spill pad with water and wipe up the powder. Alternatively, cover with wet paper towels and scoop up.[6]
  - Reasoning: Moisture suppresses dust generation and initiates dissolution [4].
- Final Wash: Wipe the area with water.[1][3][5] No neutralization is necessary (pH is near neutral).

## Regulatory & Compliance Framework

### United States (RCRA/EPA)

**Sodium Tartrate** is not a listed hazardous waste under 40 CFR 261.33 (P or U lists).

- Characteristic Waste: It does not exhibit Ignitability (D001), Corrosivity (D002), Reactivity (D003), or Toxicity (D004) [5].
- Drain Disposal: Permissible under 40 CFR 403.5 provided it does not cause pass-through or interference at the POTW (Publicly Owned Treatment Works). Its high biodegradability means it is readily treated, but massive slugs can spike BOD.

### European Union (REACH/CLP)

- Classification: Not classified as hazardous under Regulation (EC) No 1272/2008.[7]
- Disposal: Must comply with Directive 2008/98/EC on waste.

## References

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